

An In-depth Technical Guide to 2,6-Dimethylanthraquinone

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Compound of Interest

Compound Name: 2,6-Dimethylanthraquinone

Cat. No.: B015465

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CAS Number: 3837-38-5

This technical guide provides a comprehensive overview of **2,6-Dimethylanthraquinone**, also known as 2,6-Dimethylanthracene-9,10-dione. The document is intended for researchers, scientists, and professionals in the field of drug development, offering detailed information on its physicochemical properties, synthesis, and the general biological activities associated with the anthraquinone scaffold.

Physicochemical Properties

2,6-Dimethylanthraquinone is a solid, yellow to orange organic compound. Its core structure is based on anthraquinone, a tricyclic aromatic ketone. The key physicochemical data for this compound are summarized in the table below, compiled from various chemical suppliers and databases.

Property	Value	Source
CAS Number	3837-38-5	
Molecular Formula	C ₁₆ H ₁₄ O ₂	
Molecular Weight	238.28 g/mol	
Alternate Names	2,6-Dimethyl-9,10-anthraquinone; NSC 405234	
Melting Point	238-242 °C	
Boiling Point	338.73 °C (estimated)	
Density	1.1223 g/cm ³ (estimated)	
Solubility	Slightly soluble in Chloroform, Dichloromethane, and Ethyl Acetate.	
Purity (Typical)	≥95%	
Physical Form	Solid	

Synthesis and Purification

The synthesis of substituted anthraquinones can be achieved through several methods, including the oxidation of the corresponding anthracene, Friedel-Crafts reaction of phthalic anhydride with a substituted benzene, or a Diels-Alder reaction. A common and effective method for preparing alkyl-substituted anthraquinones involves the [4+2] Diels-Alder cycloaddition reaction between a 1,4-naphthoquinone and a substituted 1,3-butadiene, followed by dehydrogenation.

Experimental Protocol: Generalized Synthesis of Dimethylanthraquinones via Diels-Alder Reaction

This protocol is a generalized procedure based on methods used for synthesizing related dimethylanthraquinones and may be adapted for the synthesis of the 2,6-isomer.

Objective: To synthesize a dimethylanthraquinone derivative through a Diels-Alder reaction followed by oxidative dehydrogenation.

Materials:

- 1,4-Naphthoquinone
- 2,3-Dimethyl-1,3-butadiene
- Ethanolic Potassium Hydroxide Solution (5%)
- Ethanol
- Ether
- Deionized Water
- Round-bottomed flask (1-L)
- Reflux condenser
- Inlet tube for air bubbling
- Filtration apparatus

Procedure:

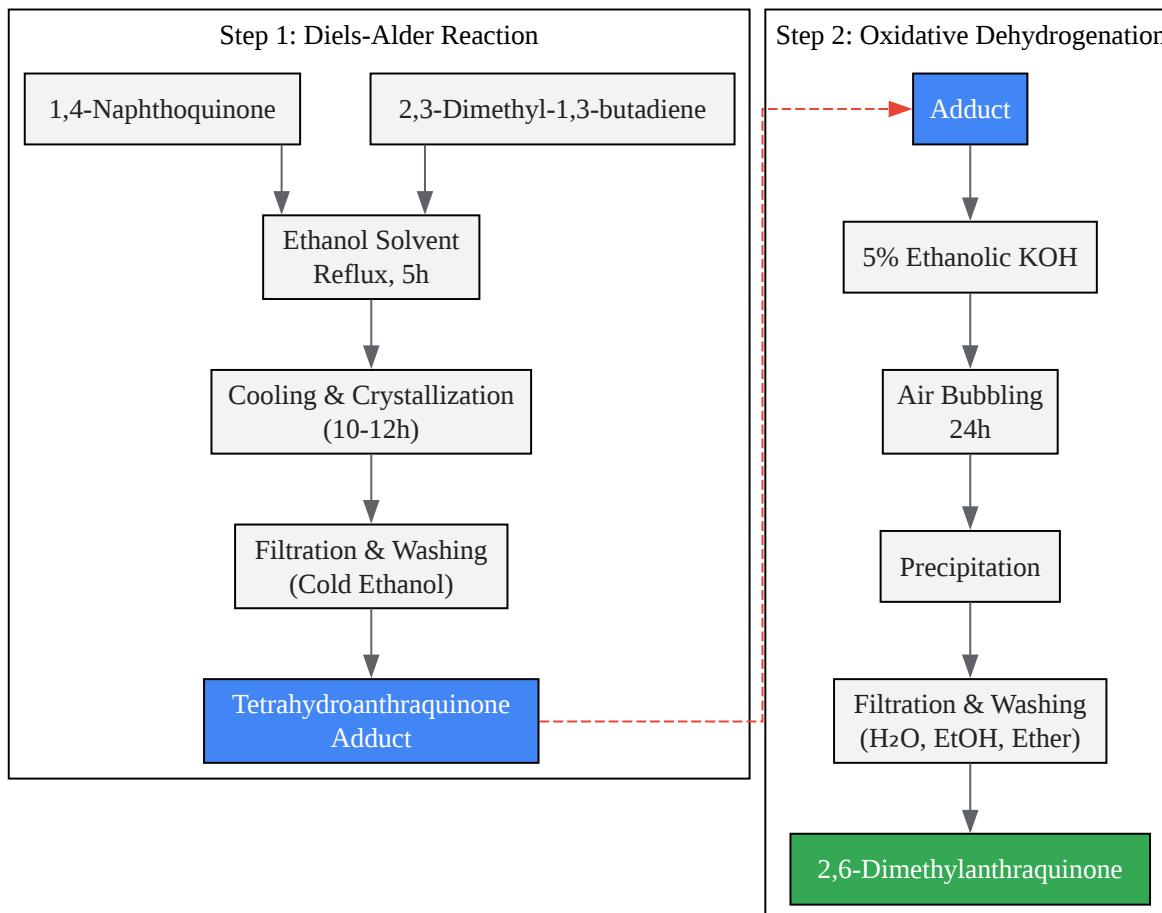
- Diels-Alder Adduct Formation:
 - Dissolve 1,4-naphthoquinone (0.5 mole) and 2,3-dimethylbutadiene-1,3 (1 mole) in 300 mL of ethanol in a 1-L round-bottomed flask.
 - Fit the flask with an efficient reflux condenser and heat the solution to reflux for 5 hours.
 - After reflux, cool the solution and place it in a refrigerator for 10-12 hours to allow the crystalline adduct to form.
 - Filter the crystalline mass, wash with cold ethanol (50 mL), and air-dry the product. The adduct can be purified further by recrystallization from acetone or ethanol if needed.

- Oxidative Dehydrogenation:

- Dissolve the dried addition product (e.g., 40 g) in 600 mL of 5% ethanolic potassium hydroxide solution in a three-necked flask equipped with a reflux condenser and an air inlet tube.
- Bubble a current of air through the solution for 24 hours. The reaction is exothermic, and the solution's color will change from green to yellow.
- The yellow dimethylanthraquinone product will precipitate out of the solution.
- Filter the product with suction and wash sequentially with water (200 mL), ethanol (100 mL), and finally ether (50 mL).
- Air-dry the final product.

Purification:

- The crude product can be purified by recrystallization from a suitable solvent system, potentially using a decolorizing carbon to remove colored impurities.

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Caption: Generalized workflow for the synthesis of dimethylanthraquinones.

Biological Activity and Mechanism of Action

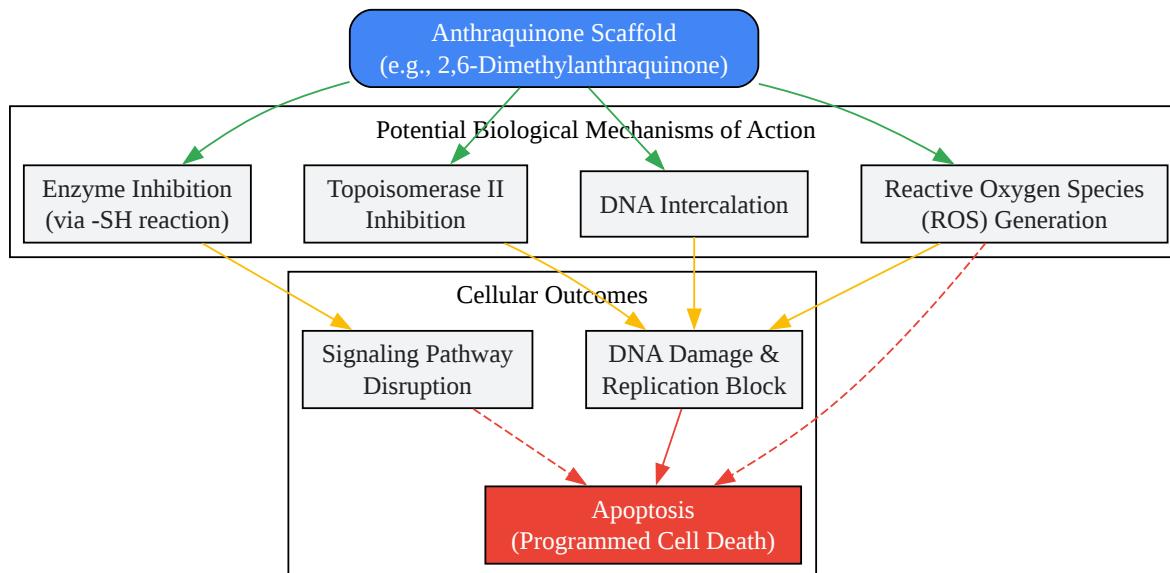
While specific biological data for **2,6-Dimethylanthraquinone** is not extensively documented in publicly available literature, the broader class of anthraquinone derivatives is well-studied and

known for a wide range of pharmacological activities. These compounds are of significant interest in drug discovery, particularly in oncology.

General Activities of Anthraquinones:

- **Anticancer Properties:** Anthraquinones are a cornerstone of many chemotherapeutic regimens. Prominent drugs like doxorubicin and mitoxantrone feature the anthraquinone core and are used to treat various hematological malignancies and solid tumors. Their mechanisms often involve intercalation into DNA, inhibition of topoisomerase II, and the generation of reactive oxygen species (ROS), leading to apoptosis of cancer cells.
- **Antioxidant and ROS Regulation:** Many anthraquinone compounds can act as regulators of cellular redox status. They can exhibit both antioxidant and pro-oxidant activities depending on their chemical structure and the cellular environment. Some derivatives can scavenge free radicals, while others can generate ROS, a property harnessed in some anticancer therapies.
- **Enzyme Inhibition:** The quinone structure is an alpha-beta-unsaturated ketone, which can react with sulfhydryl groups (-SH) on proteins. This reactivity allows anthraquinones to inhibit various enzymes by covalently modifying cysteine residues, potentially disrupting cellular signaling pathways.
- **Antimicrobial and Anti-inflammatory Effects:** Various natural and synthetic anthraquinones have demonstrated activity against bacteria, fungi, and viruses. Additionally, some have shown anti-inflammatory properties, often linked to their ability to modulate signaling pathways involved in inflammation.

Due to the lack of specific studies on **2,6-Dimethylanthraquinone**, its precise mechanism of action remains uncharacterized. However, it is plausible that it could share some of the general bioactivities of the anthraquinone class. Further research is required to elucidate its specific biological profile.



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Caption: Potential mechanisms of action for the anthraquinone class of compounds.

Applications in Research and Drug Development

The anthraquinone scaffold is a highly privileged structure in medicinal chemistry and serves as a foundational template for the design of new therapeutic agents.

- **Anticancer Drug Discovery:** The primary application of anthraquinone derivatives is in the development of anticancer drugs. Research focuses on modifying the anthraquinone core to enhance efficacy against resistant tumors, reduce cardiotoxicity (a common side effect of drugs like doxorubicin), and improve the therapeutic index. The methyl groups in **2,6-Dimethylanthraquinone** could potentially influence its lipophilicity and interaction with biological targets compared to the parent anthraquinone.
- **Chemical Probes:** Substituted anthraquinones can be developed as chemical probes to study biological pathways. Their ability to interact with various enzymes and proteins makes

them useful tools for target identification and validation.

- Materials Science: Anthraquinone derivatives are also used as dyes and pigments due to their chromophoric properties.

The potential of **2,6-Dimethylanthraquinone** as a specific therapeutic agent or research tool is yet to be fully explored. It represents a chemical entity that warrants further investigation to determine its unique biological and pharmacological properties within the broader and highly significant class of anthraquinones.

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